

Biological potential of 2-Aminopyridine-3-carboxamide hydrochloride scaffold

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Compound of Interest

Compound Name: 2-Aminopyridine-3-carboxamide
hydrochloride

CAS No.: 1221723-00-7

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The 2-Aminopyridine-3-carboxamide Scaffold: A Technical Guide

Subject: **2-Aminopyridine-3-carboxamide Hydrochloride** (2-Aminonicotinamide HCl) CAS Registry Number: 13438-65-8 (Free base) / 50608-99-6 (General amide derivatives) Chemical Formula:

Executive Summary

The 2-aminopyridine-3-carboxamide scaffold is a "privileged structure" in medicinal chemistry, characterized by a pyridine ring substituted with an amino group at the C2 position and a carboxamide at the C3 position. This arrangement creates a dense hydrogen-bonding motif capable of bidentate or tridentate interactions with biological targets.

Its primary utility lies in kinase inhibition (specifically c-Met and Syk), nNOS inhibition (neuroprotection), and NAD⁺ mimicry (SIRT/PARP modulation). The hydrochloride salt form is utilized to enhance aqueous solubility and bioavailability, stabilizing the basic pyridine nitrogen (

).

Mechanistic Pharmacology & Target Engagement

Kinase Inhibition (The "Hinge Binder" Motif)

The most significant application of this scaffold is as a Type I ATP-competitive kinase inhibitor. The 2-aminopyridine moiety functions as a high-fidelity "hinge binder" within the ATP-binding pocket of protein kinases.

- **Binding Mode:** The pyridine nitrogen (N1) acts as a hydrogen bond acceptor for the backbone NH of the kinase hinge region. The exocyclic 2-amino group () acts as a hydrogen bond donor to the backbone carbonyl of the hinge.
- **Key Target:** c-Met (Hepatocyte Growth Factor Receptor).^[1]
 - Derivatives of this scaffold (e.g., BMS-777607 analogs) bind to the c-Met hinge (residues Pro1158/Met1160 in human c-Met), blocking ATP access and autophosphorylation.
- **Selectivity:** The 3-carboxamide group projects into the solvent-exposed region or interacts with the "gatekeeper" residue, allowing for selectivity tuning via N-substitution on the amide.

nNOS Inhibition (The "Glutamate Clamp")

In the context of neuronal Nitric Oxide Synthase (nNOS), the 2-aminopyridine head group mimics the guanidinium group of the natural substrate, L-Arginine.

- **Mechanism:** The scaffold anchors into the active site via a double charge-assisted hydrogen bond with conserved glutamate residues (Glu-592 in rat nNOS).
- **Therapeutic Value:** Selective inhibition of nNOS over eNOS (endothelial) is critical for treating neurodegenerative conditions (e.g., stroke, Parkinson's) without causing hypertension.

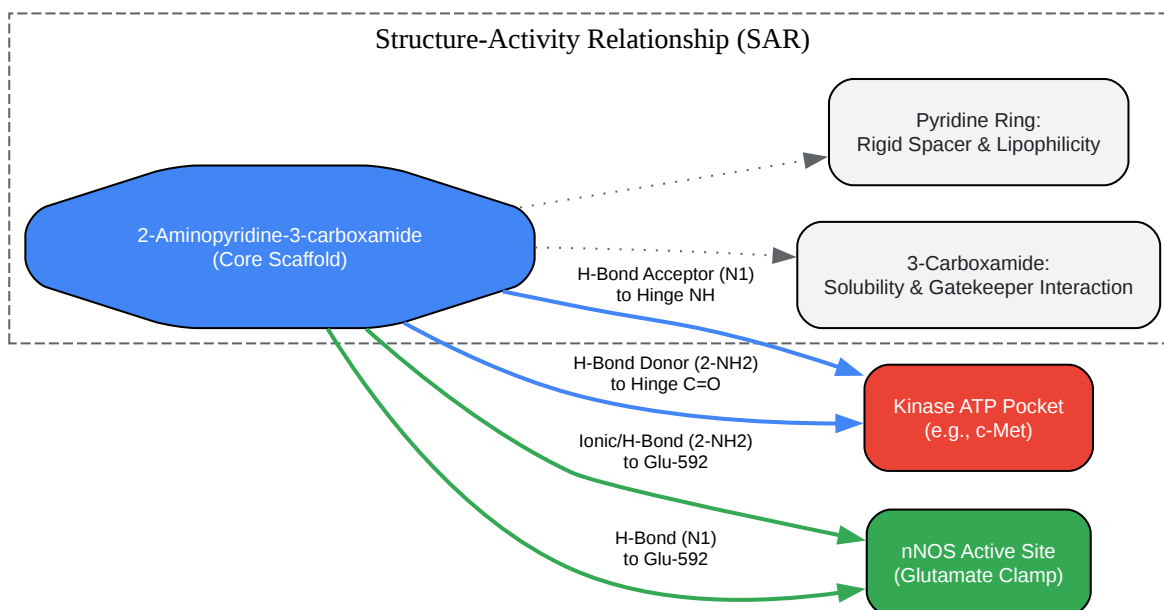
NAD⁺ Mimicry (SIRT & PARP)

As a structural analog of nicotinamide (the product of NAD⁺ consumption), this scaffold can modulate enzymes that utilize NAD⁺ as a cofactor.

- Sirtuins (SIRT1-7): Acts as a weak inhibitor or "base exchange" substrate, modulating deacetylation rates.
- PARP: The carboxamide orientation mimics the nicotinamide moiety bound in the PARP active site, potentially inhibiting poly(ADP-ribose) synthesis.

Visualization: Pharmacophore & Binding Logic

The following diagram illustrates the dual-action binding modes of the scaffold in Kinase and nNOS active sites.



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Caption: Dual binding modes of the 2-aminopyridine-3-carboxamide scaffold in Kinase (Hinge) and nNOS (Glu-Clamp) pockets.

Medicinal Chemistry & Synthesis[2][3][4] Structure-Activity Relationship (SAR) Data

The following table summarizes the impact of substitutions on the scaffold based on c-Met and general kinase activity.

Position	Substitution	Effect on Biological Activity
2-Amino ()	Unsubstituted	Critical. Essential for H-bond donor activity. Alkylation here usually abolishes kinase potency.
3-Carboxamide ()	Primary Amide	Good solubility; moderate potency.
3-Carboxamide ()	Aryl/Heteroaryl	High Potency. Allows access to the hydrophobic "back pocket" or "selectivity pocket" of the kinase.
Pyridine C4/C5	Halogen (F, Cl)	Increases metabolic stability; modulates pKa of the pyridine nitrogen.
Pyridine C6	Alkyl/Aryl	Can improve hydrophobic packing but may introduce steric clashes if the pocket is narrow.

Synthesis Protocol (Preferred "Med-Chem" Route)

While multicomponent reactions exist, the most reliable route for generating diverse derivatives is the Amide Coupling of 2-aminonicotinic acid.

Reagents:

- Starting Material: 2-Aminonicotinic acid (Commercial).
- Coupling Agent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or CDI.

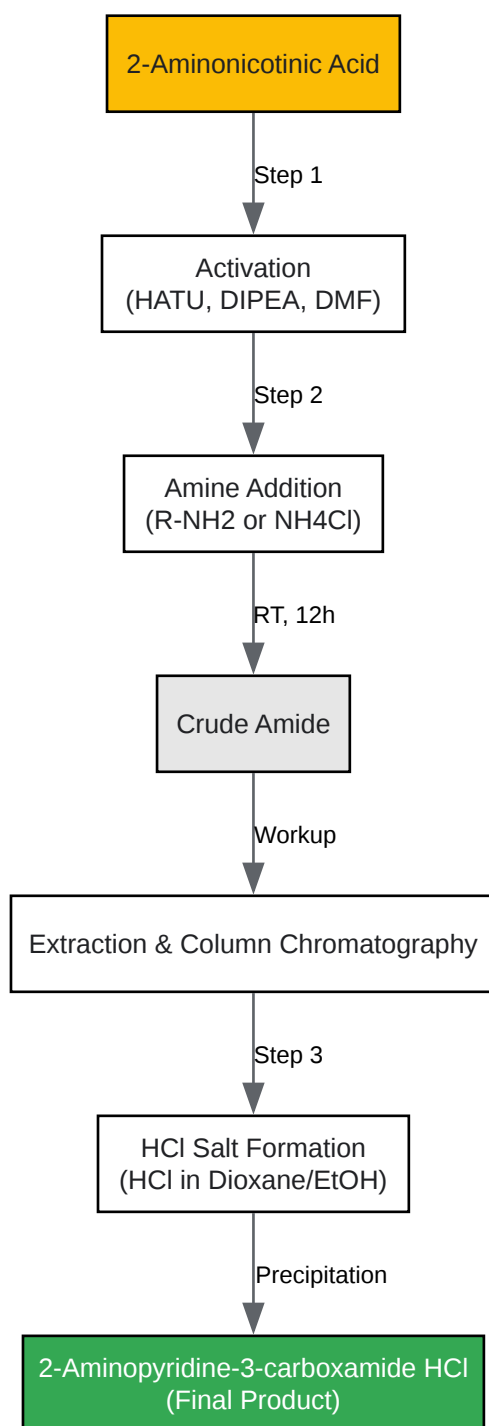
- Base: DIPEA (N,N-Diisopropylethylamine).
- Solvent: DMF (Dimethylformamide).[\[2\]](#)

Step-by-Step Protocol:

- Activation: Dissolve 2-aminonicotinic acid (1.0 equiv) in dry DMF (0.2 M concentration). Add DIPEA (2.0 equiv) and HATU (1.2 equiv). Stir at room temperature for 15 minutes to form the active ester.
 - Note: The 2-amino group is weakly nucleophilic compared to the carboxylate activation, so self-polymerization is minimal under these conditions.
- Coupling: Add the desired amine (
, 1.1 equiv). For the primary amide (scaffold core), use ammonium chloride (
, 3.0 equiv) and extra DIPEA (3.0 equiv).
- Reaction: Stir at RT for 4–12 hours. Monitor by LC-MS for the product mass
.
- Workup: Dilute with ethyl acetate, wash with saturated
(to remove acid), water, and brine. Dry over
[. \[2\]](#)
- Salt Formation (Hydrochloride): Dissolve the purified free base in a minimal amount of Ethanol. Add 4M HCl in Dioxane (1.5 equiv) dropwise at 0°C. A white precipitate (the HCl salt) will form. Filter and wash with cold ether.

Experimental Protocols

Synthesis Workflow Diagram



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Caption: Optimized synthetic workflow for the generation of 2-aminopyridine-3-carboxamide HCl.

In Vitro c-Met Kinase Assay Protocol

To validate the biological potential of synthesized derivatives, use a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay.

- Reagents: Recombinant human c-Met kinase domain, Poly(Glu, Tyr) 4:1 substrate labeled with biotin, ATP, Europium-labeled anti-phosphotyrosine antibody, and XL665-labeled streptavidin.
- Preparation: Prepare a 10 mM stock of the test compound (2-aminopyridine derivative) in DMSO. Serial dilute (1:3) to generate an 8-point dose-response curve.
- Reaction:
 - Mix Kinase (5 ng/well) + Substrate (1 μ M) + Compound in kinase buffer (HEPES pH 7.5, , DTT).
 - Initiate reaction by adding ATP (at concentration, typically 10 μ M).
 - Incubate for 60 minutes at room temperature.
- Detection: Add detection mix (Eu-antibody + Streptavidin-XL665) containing EDTA to stop the kinase reaction.
- Readout: Measure fluorescence ratio (665 nm / 620 nm) on a plate reader (e.g., EnVision). Calculate using non-linear regression.

Future Outlook & Strategic Applications

The 2-aminopyridine-3-carboxamide scaffold remains highly relevant due to its fragment-based drug discovery (FBDD) potential.

- PROTACs: The scaffold's defined binding mode makes it an excellent "warhead" for Proteolysis Targeting Chimeras targeting c-Met or other kinases.
- CNS Penetration: The ability to tune the lipophilicity of the 3-carboxamide tail allows for the design of blood-brain barrier (BBB) permeable nNOS inhibitors for neurodegenerative therapy.

References

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- Efficient Synthesis of 2-Aminopyridine Derivatives: Antibacterial Activity Assessment. Source: Molecules (MDPI) (2022) [[Link](#)]
- Structure-activity relationship of 3-aminopyrid-2-ones (related scaffold) as Itk inhibitors. Source: Journal of Medicinal Chemistry (2011) [[Link](#)]
- Crystal structure of c-Met with inhibitor (PDB 2RFN). Source: RCSB Protein Data Bank [[Link](#)]

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